

Comparative Analysis of 2-Tridecanone's Repellent Activity Against Various Insect Species

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Compound of Interest

Compound Name: 2-Tridecanone

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This guide provides an objective comparison of the repellent activity of **2-tridecanone** against a range of insect species, supported by experimental data. **2-Tridecanone**, a naturally occurring methyl ketone found in the wild tomato species *Lycopersicon hirsutum* f. *glabratum*, has demonstrated significant potential as a broad-spectrum insect repellent.^{[1][2][3]} This document summarizes key findings on its efficacy, details the experimental methodologies used for its evaluation, and presents a putative mechanism of action.

Quantitative Repellent Activity of 2-Tridecanone

The repellent efficacy of **2-tridecanone** has been evaluated against several insect species, with varying results depending on the target pest, concentration, and application method. The following tables summarize the available quantitative data.

Insect Species	Assay Type	Concentration/ Dose	Repellency Metric	Result
Ticks				
Amblyomma americanum (Lone Star Tick)	Filter Paper Assay	0.63 mg/cm ²	Percent Repellency	87% at 12 hours[4]
Two-Choice Bioassay	0.25 mg/cm ²	Percent Repellency	85% at 6 hours[4]	
Vertical Paper Bioassay	Not Specified (Formulation MT-710)	EC50 & EC95	As repellent as DEET[5][6]	
Dermacentor variabilis (American Dog Tick)	Filter Paper Assay	0.63 mg/cm ²	Percent Repellency	72% at 15 hours[4]
Mosquitoes				
Aedes albopictus	Arm-in-Cage	Not Specified (Formulation)	Percent Protection	Data available, specific values proprietary[7]
Culex quinquefasciatus	Arm-in-Cage	Not Specified (Formulation)	Percent Protection	Data available, specific values proprietary[7]
Agricultural Pests				
Heliothis zea (Corn Earworm)	Topical Application	Not Specified	Toxicity (LD50)	Toxic[8]
Manduca sexta (Tobacco Hornworm)	Treated Filter Paper	Not Specified	Toxicity	Toxic[2]

Aphids	Treated Filter Paper	Not Specified	Toxicity	Toxic[2]
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Experimental Protocols

The evaluation of **2-tridecanone**'s repellent activity has employed several standardized and specialized bioassays. Below are detailed methodologies for the key experiments cited.

Tick Repellency Bioassays

1. Two-Choice Bioassay:

This assay is designed to determine the preference of ticks when presented with a treated and an untreated surface.

- Apparatus: A petri dish or a similar arena with a defined treated and control area.
- Procedure:
 - A substrate, such as cheesecloth or filter paper, is treated with a solution of **2-tridecanone** in a suitable solvent (e.g., ethanol) at a specific concentration (e.g., 0.25 mg/cm²).[\[4\]](#)
 - An equivalent substrate is treated with the solvent alone to serve as a control.
 - The treated and control substrates are placed side-by-side in the testing arena.
 - A predetermined number of ticks are released at the interface of the two substrates.
 - The number of ticks on each substrate is recorded at specified time intervals.
 - Percent repellency is calculated as: $((\text{Number of ticks on control} - \text{Number of ticks on treated}) / \text{Total number of ticks}) \times 100$.

2. Filter Paper Assay:

This method assesses the ability of a repellent to prevent ticks from crossing a treated area.

- Apparatus: A vertically oriented strip of filter paper.

- Procedure:
 - A line is drawn across the width of a filter paper strip.
 - The area above the line is treated with a solution of **2-tridecanone** (e.g., 0.63 mg/cm²), while the area below remains untreated.[\[4\]](#)
 - The filter paper is suspended vertically.
 - Ticks are placed at the bottom of the filter paper.
 - The number of ticks that cross the treated line within a specific time period is recorded.
 - Repellency is determined by the percentage of ticks that do not cross the treated line.

Mosquito Repellency Bioassay

Arm-in-Cage Test:

This is a standard method for evaluating the efficacy of topical repellents against mosquitoes.

[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Apparatus: A cage containing a known number of host-seeking female mosquitoes.
- Procedure:
 - A defined area on a human volunteer's forearm is treated with the **2-tridecanone** formulation. The rest of the arm and hand are covered with a protective glove.
 - An untreated arm serves as a control to confirm mosquito biting activity.
 - The treated forearm is inserted into the mosquito cage for a fixed period (e.g., 3-5 minutes) at regular intervals (e.g., every 30 minutes).[\[5\]](#)[\[11\]](#)
 - The time until the first confirmed mosquito bite (or landing, depending on the protocol) is recorded. This is known as the Complete Protection Time (CPT).[\[5\]](#)[\[7\]](#)
 - The test continues until the repellent fails (e.g., two or more bites are received in a single exposure period).[\[11\]](#)

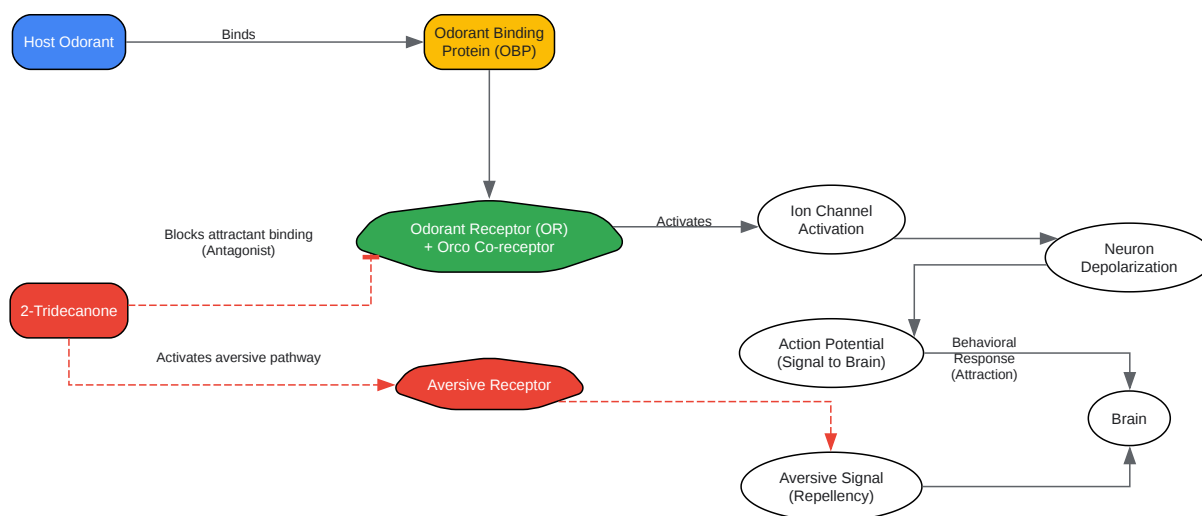
Proposed Mechanism of Action: Interference with Olfactory Signaling

While the precise molecular targets of **2-tridecanone** in insects are still under investigation, it is widely accepted that insect repellents primarily act by disrupting the olfactory system. Insects detect volatile chemical cues from their environment through a complex network of olfactory sensory neurons (OSNs) located in their antennae and maxillary palps.^[12] These neurons express different types of receptors, including Odorant Receptors (ORs), Ionotropic Receptors (IRs), and Gustatory Receptors (GRs), which bind to specific odorant molecules.^[13]

The binding of an odorant to its receptor triggers a signaling cascade that leads to the depolarization of the OSN and the transmission of a nerve impulse to the brain, which then processes this information to guide behaviors such as host-seeking. Repellents like **2-tridecanone** are thought to interfere with this process in one or more of the following ways:

- **Activation of Aversive Receptors:** The repellent may bind to and activate ORs or other chemosensory receptors that are hard-wired to elicit an aversive behavioral response, causing the insect to move away from the source.
- **Inhibition of Attractant Receptors:** The repellent could act as an antagonist, blocking the binding of host-related attractant molecules to their specific ORs, thus rendering the insect "blind" to the host's chemical signature.
- **"Odorant Scramble":** The repellent might non-specifically interact with multiple ORs, creating a confusing and unnatural pattern of neuronal activation that disrupts the insect's ability to process host cues.

Below is a diagram illustrating a generalized insect olfactory signaling pathway and potential points of interference by a repellent molecule like **2-tridecanone**.



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*Generalized insect olfactory pathway and potential interference by **2-tridecanone**.*

Conclusion

2-Tridecanone exhibits significant repellent and, in some cases, toxic activity against a variety of insect species, including medically important vectors like ticks and mosquitoes, as well as agricultural pests. The available data suggests that its efficacy is comparable to that of DEET in certain applications. Further research is warranted to establish standardized metrics of repellency (e.g., ED50, complete protection time) across a broader range of insects and to elucidate the specific molecular mechanisms underlying its repellent effects. A deeper understanding of its interactions with insect chemosensory receptors will be crucial for the development of novel and optimized repellent formulations.

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